

Technical Support Center: Optimizing BODIPY FL Thalidomide TR-FRET Assays

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Compound of Interest

Compound Name: BODIPY FL thalidomide

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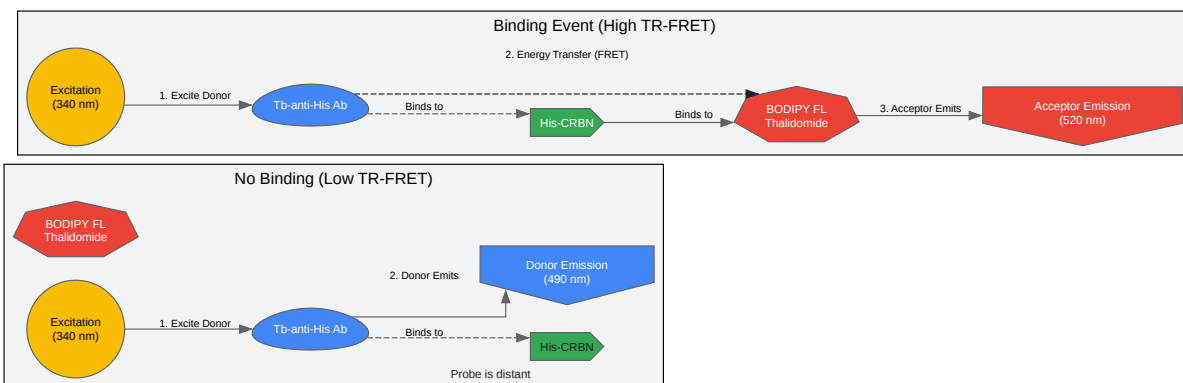
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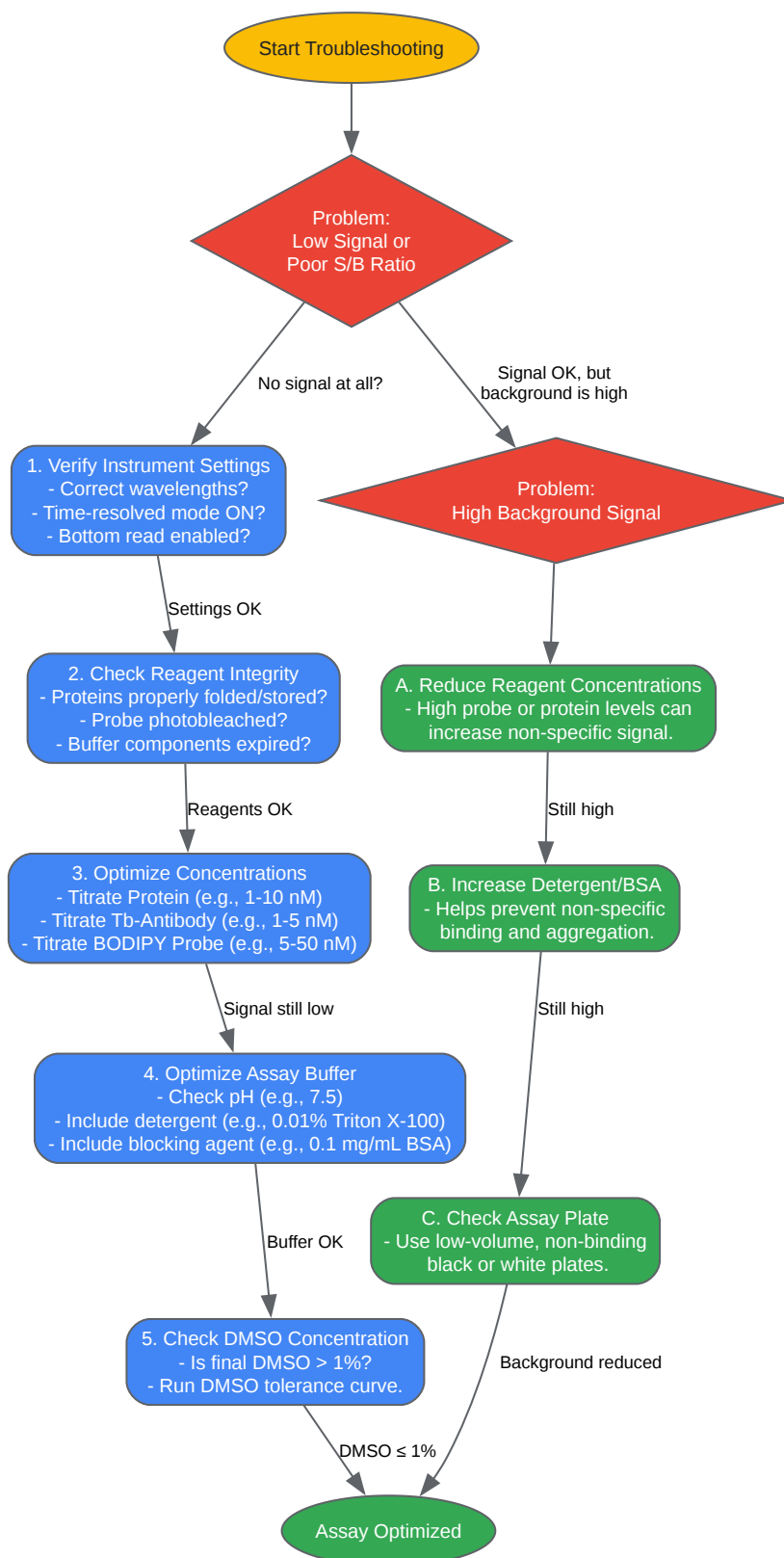
Welcome to the technical support center for optimizing your **BODIPY FL thalidomide** Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assays. This guide provides detailed troubleshooting advice, experimental protocols, and frequently asked questions to help you achieve a robust and sensitive signal for characterizing Cereblon (CRBN) ligands, molecular glues, and PROTACs.

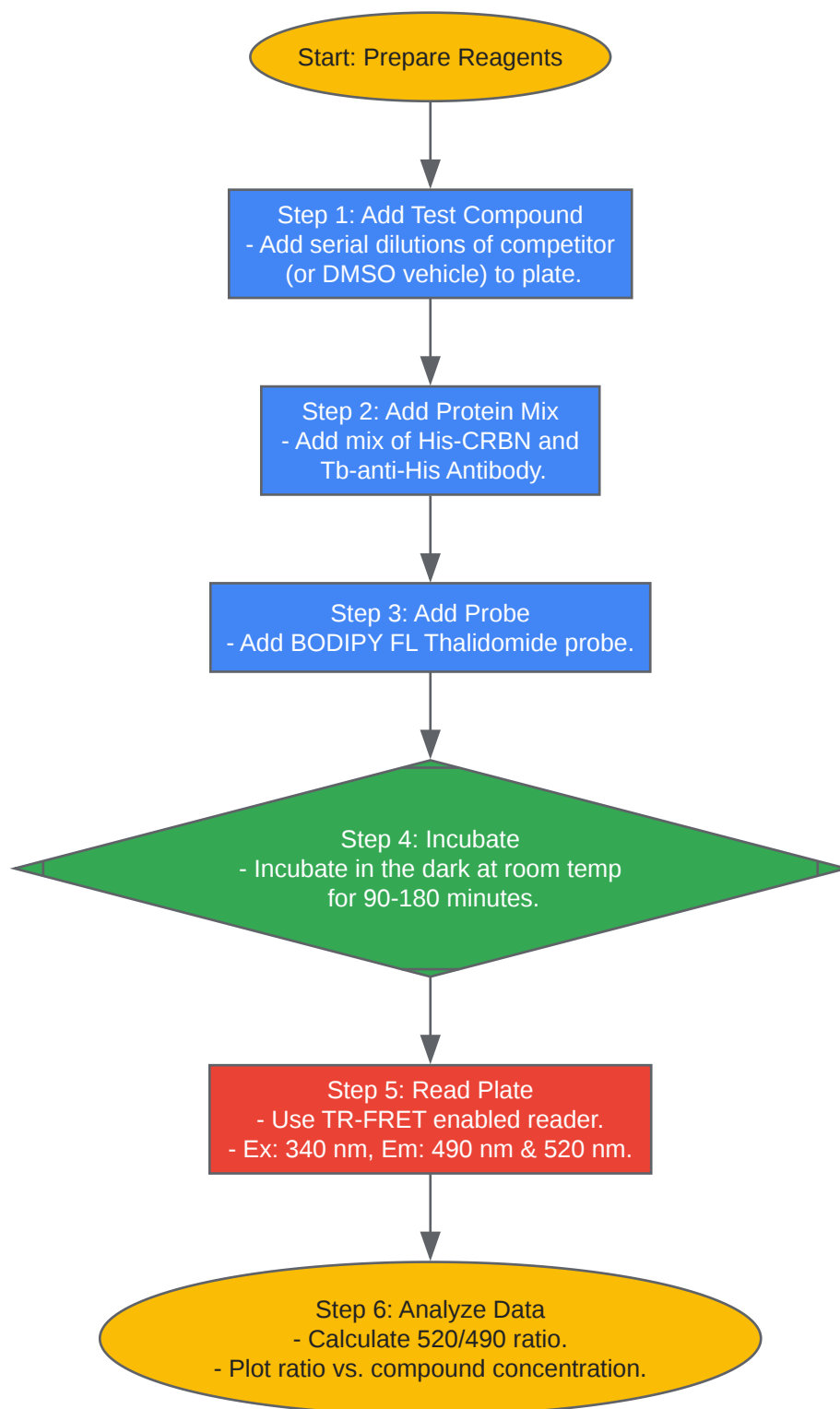
Frequently Asked Questions (FAQs)

Q1: What is the basic principle of the **BODIPY FL thalidomide** TR-FRET assay?

This assay is designed to measure the binding of molecules to the E3 ligase Cereblon (CRBN). It relies on the proximity of a Terbium (Tb)-based donor fluorophore, typically conjugated to an antibody recognizing a tag on the CRBN protein (e.g., His-tag), and a BODIPY FL-thalidomide fluorescent probe (the acceptor). When the **BODIPY FL thalidomide** probe binds to CRBN, the donor and acceptor are brought close enough for FRET to occur. A long-lifetime Tb donor is excited, and if in proximity, it transfers energy to the BODIPY FL acceptor, which then emits a signal at its characteristic wavelength (~520 nm)[1][2]. This signal is directly proportional to the amount of probe bound to the protein.







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